

2-Ethoxypentane gas chromatography retention time

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Compound Focus: 2-Ethoxypentane

CAS No.: 1817-89-6

Cat. No.: S705075

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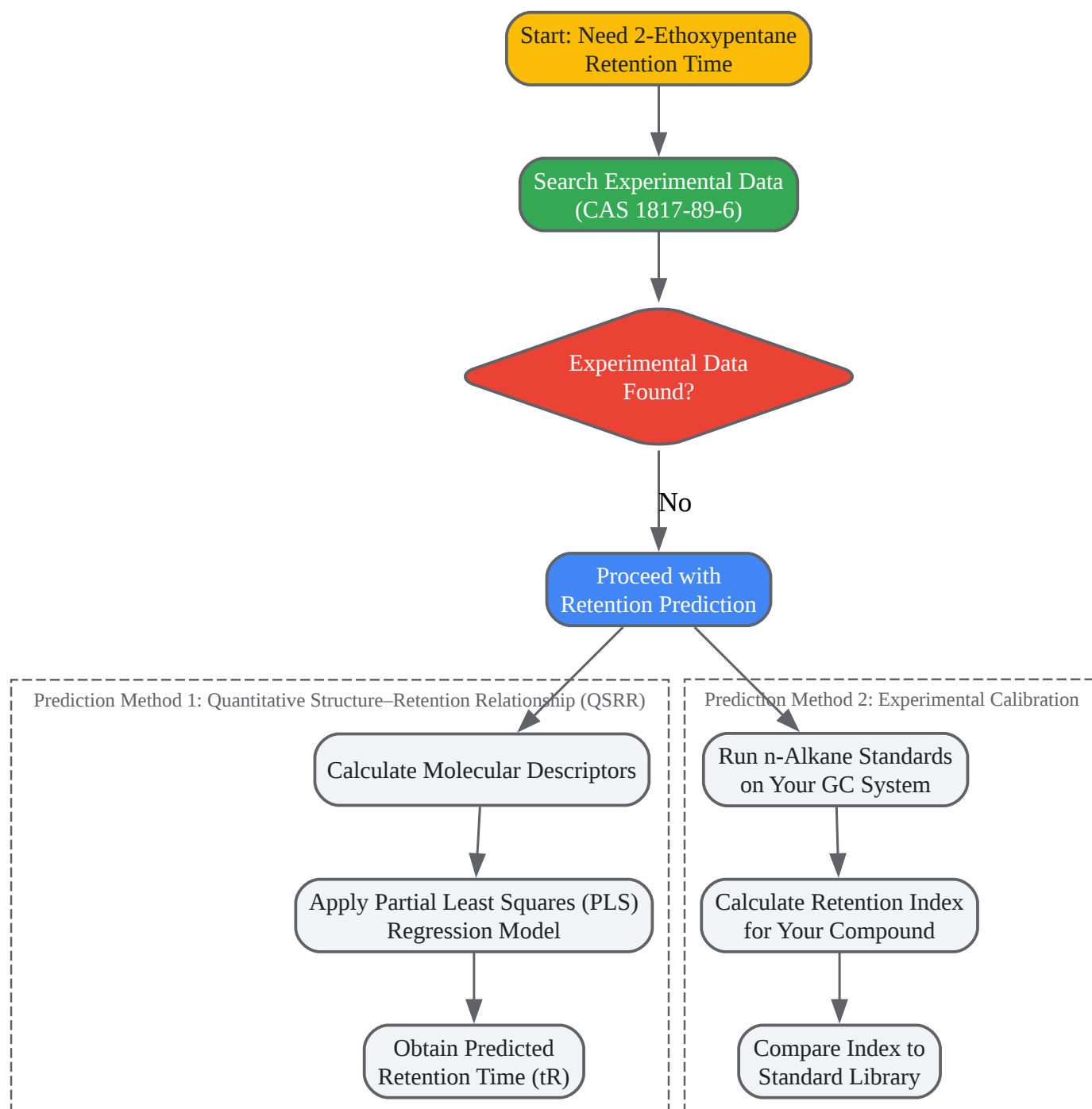
Chemical Properties of 2-Ethoxypentane

The table below summarizes key physical properties of **2-Ethoxypentane** (CAS 1817-89-6) that can influence its behavior in gas chromatography [1] [2].

Property	Value	Unit	Source/Notes
Molecular Formula	C ₇ H ₁₆ O	-	[1]
Molecular Weight	116.2013	g/mol	[1]
Boiling Point (T _{boil})	377.50 ± 0.50	K (approx. 104.4 °C)	NIST (Experimental)
Critical Temperature (T _c)	549.69	K	Joback Calculated
Vaporization Enthalpy (ΔvapH°)	33.20	kJ/mol	Joback Calculated

Predicting Retention Time

Since an experimental value is unavailable, you can estimate the retention time using established scientific approaches. The following workflow outlines two primary methods.



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Detailed Methodology

The two prediction methods shown in the diagram involve the following steps:

- **Quantitative Structure–Retention Relationship (QSRR)**
 - **Process:** This computational approach uses the chemical structure of **2-Ethoxypentane**. Software calculates numerical values (molecular descriptors) that represent its physical and chemical properties [3]. A statistical model, such as Partial Least Squares (PLS) regression, then correlates these descriptors with known retention data from a set of training compounds to make a prediction [3].
 - **Data Requirements:** You need a model trained on data from a GC system with a similar stationary phase and temperature program. One study using this method for two-dimensional GC reported prediction errors for retention time around 5% [3].
- **Experimental Calibration with Retention Index**
 - **Process:** This method involves running your own experiment. You first analyze a homologous series of n-alkanes under your specific GC conditions to establish a retention index scale [4]. Then, you run **2-Ethoxypentane** and calculate its **Kovats Retention Index** based on its elution time relative to the alkanes [3] [4].
 - **Application:** This experimentally derived index is more reliable and reproducible than a simple retention time. You can compare it against published retention index databases to identify the compound or confirm its identity [4].

A Practical Path Forward

To obtain the retention time for your work, consider these steps:

- **Consult Specialized Databases:** Search commercial spectral libraries or chromatography data repositories that may contain data for **2-Ethoxypentane**.
- **Perform Experimental Determination:** The most reliable method is to obtain a pure standard and analyze it using your own GC system and method. You can then build your own comparison guide.
- **Refine Your Search:** The term "sec-Amyl ethyl ether" is a known synonym for this compound [1] and might yield different search results.

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References

1. - 2 Ethoxypentane [webbook.nist.gov]
2. - 2 (CAS 1817-89-6) - Chemical & Physical Properties... Ethoxypentane [chemeo.com]
3. - Retention prediction in comprehensive two-dimensional gas... time [pmc.ncbi.nlm.nih.gov]
4. Calculate Retention in Gas Chromatography Time [sourcetable.com]

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